

Technical Guide: Physical Properties of 5-Bromo-2-iodobenzaldehyde

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Compound of Interest

Compound Name: **5-Bromo-2-iodobenzaldehyde**

Cat. No.: **B052014**

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This document provides a comprehensive overview of the core physical properties of **5-Bromo-2-iodobenzaldehyde**, a key synthetic intermediate. It includes tabulated quantitative data, detailed experimental protocols for property determination, and a visualization of its application in a significant synthetic pathway.

Core Physical and Chemical Properties

5-Bromo-2-iodobenzaldehyde is a halogenated aromatic aldehyde. Its structure, featuring bromine and iodine atoms on the benzene ring, makes it a valuable and versatile building block in medicinal chemistry and material science.^[1] It serves as a precursor for the synthesis of complex heterocyclic structures, such as aza-fused polycyclic quinolines.^[2]

Data Summary

The key physical properties of **5-Bromo-2-iodobenzaldehyde** are summarized in the table below for quick reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrIO	[2][3][4]
Molecular Weight	310.91 g/mol	[2][3][4]
Appearance	Crystalline powder, Light gold (hint of orange)	[2]
Melting Point	89-90 °C	[2]
Boiling Point	312.2 ± 27.0 °C (Predicted)	[2]
Density	2.231 g/cm ³ (Predicted)	[2]
Solubility	Soluble in organic solvents (e.g., DCM); Insoluble in water.	Inferred from synthesis protocols[2]
Storage Conditions	Store at 2–8 °C under inert gas (Nitrogen or Argon).	[2][4]
InChIKey	MOELYMOGQIDKNW-UHFFFAOYSA-N	[2][3]
CAS Number	689291-89-2	[2][3][4]

Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the key physical properties of solid organic compounds like **5-Bromo-2-iodobenzaldehyde**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.

Methodology: Capillary Method using a Melting Point Apparatus (e.g., MelTemp)

- Sample Preparation: A small amount of dry **5-Bromo-2-iodobenzaldehyde** crystalline powder is finely crushed. The open end of a glass capillary tube is tapped into the powder

until a small amount of sample (1-2 mm in height) enters the tube. The tube is then inverted and tapped gently on a hard surface to pack the sample into the closed end.

- **Apparatus Setup:** The prepared capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Approximate Determination:** A rapid heating rate ($>10^{\circ}\text{C}/\text{min}$) is initially used to determine an approximate melting range. This provides a target for a more accurate measurement.
- **Accurate Determination:** The apparatus is allowed to cool. A new sample is prepared and heated rapidly to about $10\text{-}15^{\circ}\text{C}$ below the approximate melting point. The heating rate is then reduced to a slow rate of $1\text{-}2^{\circ}\text{C}$ per minute.
- **Observation:** The temperature at which the first liquid drop appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range. For a pure sample, this range should be narrow.

Boiling Point Determination (for High-Boiling Solids)

While **5-Bromo-2-iodobenzaldehyde** is a solid at room temperature, its boiling point can be determined using specialized micro-scale methods. The predicted high boiling point suggests that distillation would be performed under vacuum to prevent decomposition, but a standard determination protocol is as follows.

Methodology: Thiele Tube Method

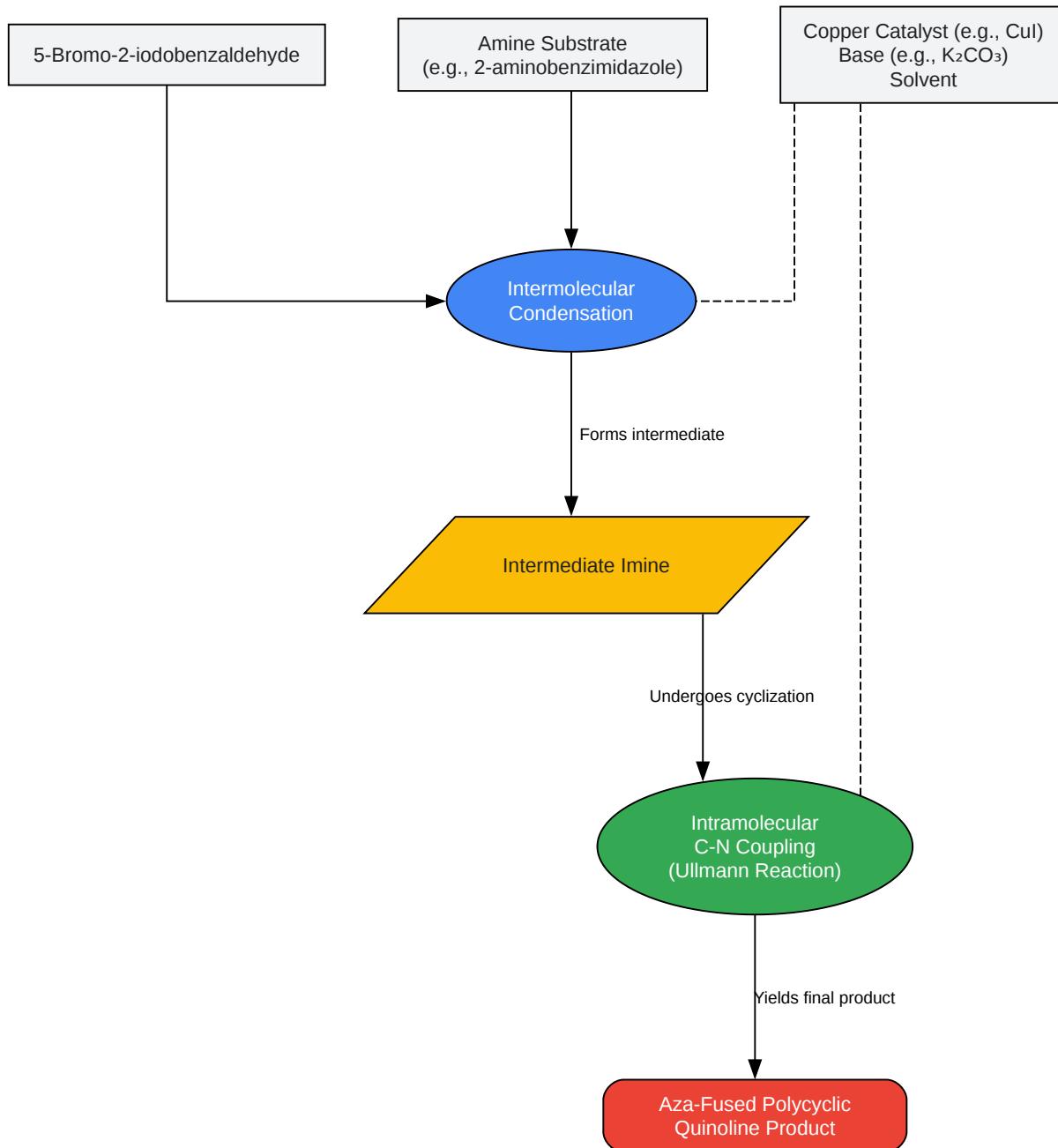
- **Sample Preparation:** A small amount of **5-Bromo-2-iodobenzaldehyde** is placed into a small test tube (fusion tube), enough to form a liquid column of about 2-3 cm upon melting.
- **Capillary Inversion:** A standard melting point capillary tube is sealed at one end. The open end of this capillary is placed into the molten sample in the fusion tube, with the sealed end remaining above the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and inserted into the side arm of a Thiele tube containing a high-boiling heat-transfer fluid (e.g., mineral oil).

- Heating: The side arm of the Thiele tube is heated gently and slowly with a microburner. This design allows for uniform heating of the oil via convection.
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the inverted capillary. Heating is continued until a rapid and continuous stream of bubbles is observed.
- Recording the Boiling Point: The heat source is removed. The liquid begins to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube. This indicates that the vapor pressure of the substance equals the atmospheric pressure.

Application in Synthesis: An Experimental Workflow

5-Bromo-2-iodobenzaldehyde is a crucial starting material for constructing complex nitrogen-containing heterocyclic molecules, which are of significant interest in drug discovery. One such application is in the copper-catalyzed cascade reaction to form aza-fused polycyclic quinolines.

[2]



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Caption: Workflow for the synthesis of aza-fused polycyclic quinolines.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 5-Bromo-2-iodobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b052014#5-bromo-2-iodobenzaldehyde-physical-properties>

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